

# In-Depth Technical Guide to the Hazards and Safety of Sodium Hexafluorozirconate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium hexafluorozirconate

Cat. No.: B15195084

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium hexafluorozirconate** ( $\text{Na}_2\text{ZrF}_6$ ) is an inorganic compound with applications in various industrial processes, including the manufacturing of certain types of glass and ceramics. For researchers, scientists, and professionals in drug development who may encounter this compound, a thorough understanding of its hazard profile and safety precautions is paramount. This technical guide provides a comprehensive overview of the known hazards, safety information, and available toxicological data for **sodium hexafluorozirconate**, presented in a format tailored for a scientific audience.

## Physicochemical Properties

A fundamental understanding of the physicochemical properties of a substance is the first step in a comprehensive hazard assessment. The key properties of **sodium hexafluorozirconate** are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{Na}_2\text{ZrF}_6$	[1]
Molecular Weight	251.19 g/mol	[1]
Appearance	White crystalline solid	[2]
CAS Number	16925-26-1	[1][3]
EC Number	240-990-3	[1]
Solubility in Water	Soluble	[1]
Boiling Point	19.5°C at 760 mmHg	[2]
Vapor Pressure	922 mmHg at 25°C	[2]

## Hazard Identification and Classification

**Sodium hexafluorozirconate** is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Danger[2]

## Toxicological Summary

A thorough toxicological assessment is critical for understanding the potential health effects of a substance. However, specific quantitative toxicological data, such as LD50 and LC50 values for **sodium hexafluorozirconate**, are not readily available in the public domain. The

toxicological information presented here is based on the known hazards of its constituent elements and related compounds, primarily fluorides and zirconium compounds.

## Acute Toxicity

While specific acute toxicity values for **sodium hexafluorozirconate** are not available, the toxicity of fluoride salts is well-documented. For sodium fluoride (NaF), the lethal dose for most adult humans is estimated to be between 5 to 10 grams, which corresponds to 32 to 64 mg of elemental fluoride per kilogram of body weight.[4] Ingestion of fluoride at doses significantly lower than the lethal dose can cause gastrointestinal discomfort.[4]

## Skin and Eye Irritation

**Sodium hexafluorozirconate** is known to cause severe skin burns and eye damage.[2] Contact with the skin can lead to irritation, and prolonged contact may result in chemical burns. In the eyes, it can cause serious irritation and potentially irreversible damage.

## Respiratory Irritation

Inhalation of **sodium hexafluorozirconate** dust may cause irritation to the respiratory tract.[5] Symptoms can include coughing, sore throat, and shortness of breath.

## Chronic Toxicity

Chronic exposure to fluorides can lead to skeletal fluorosis, a condition characterized by the hardening of bones and joint stiffness.[5] While data specific to **sodium hexafluorozirconate** is limited, this is a known effect of long-term overexposure to fluoride compounds.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **sodium hexafluorozirconate** are not publicly available. However, standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically employed for evaluating the safety of chemical substances. A general overview of relevant protocols is provided below.

## Acute Oral Toxicity (Based on OECD Test Guideline 425)

The acute oral toxicity of a substance is typically determined using a sequential dosing method in rodents. The objective is to identify the dose that is lethal to 50% of the test population (LD50). The procedure involves administering the substance by gavage to a small number of animals and observing them for a set period, usually 14 days, for signs of toxicity and mortality. The results of each animal determine the dose for the subsequent animal.[\[6\]](#)[\[7\]](#)

## Skin Irritation/Corrosion (Based on OECD Test Guideline 439)

In vitro methods using reconstructed human epidermis (RhE) models are now widely used to assess skin irritation potential, reducing the need for animal testing.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Procedure: A small amount of the test substance is applied directly to the surface of the RhE tissue.
- Exposure: The tissue is exposed to the substance for a defined period.
- Viability Assessment: After exposure, the viability of the tissue is determined using a cell viability assay, such as the MTT assay. A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.[\[10\]](#)

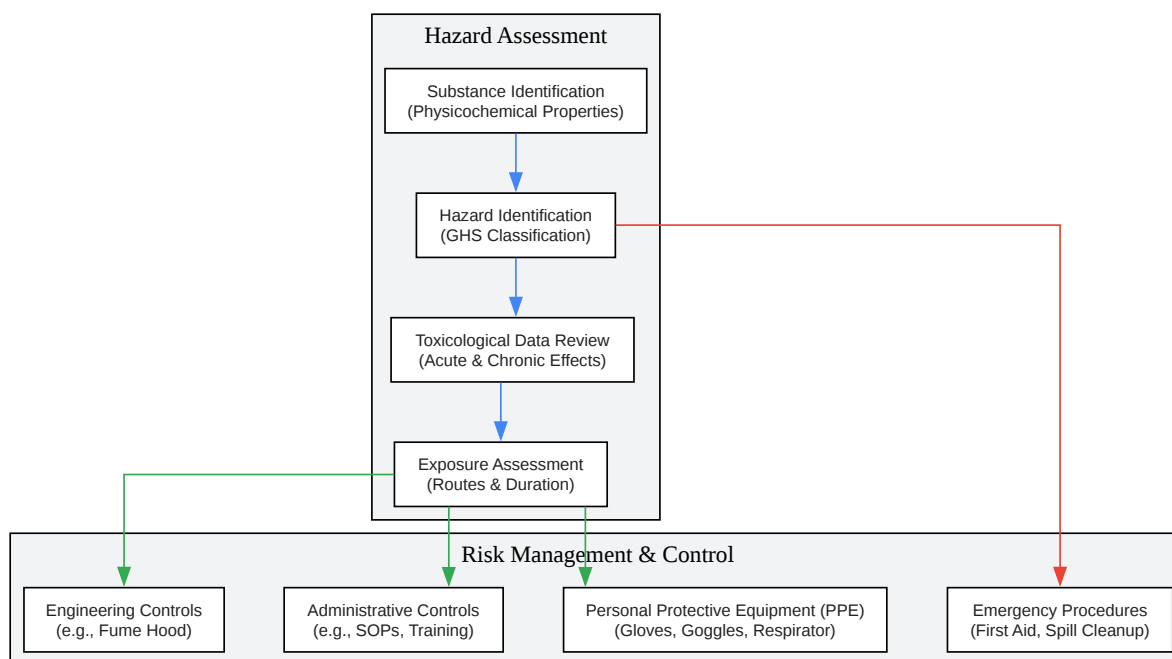
## Respiratory Irritation Assessment

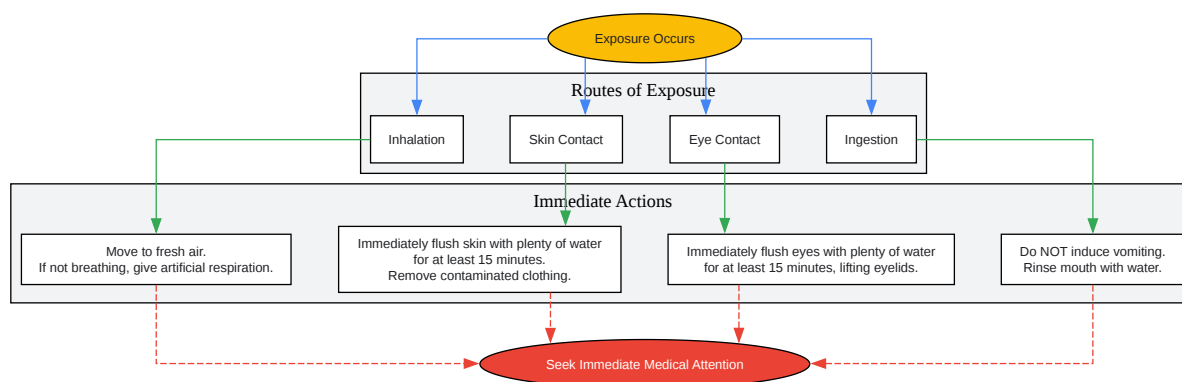
Assessing respiratory irritation can involve both in vivo and in vitro methods.

- In vivo studies (Based on OECD Test Guideline 403): These studies typically involve exposing animals (usually rats) to an aerosol or dust of the test substance and observing for signs of respiratory distress and pathological changes in the respiratory tract.
- In vitro models: Advanced in vitro models using human respiratory cell cultures are being developed to assess respiratory irritation. These models can measure various endpoints, including cytotoxicity and the release of inflammatory markers.[\[11\]](#)[\[12\]](#)

## Hazard Assessment and Control Workflow

The following diagram illustrates a logical workflow for the assessment and control of hazards associated with a chemical substance like **sodium hexafluorozirconate**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium hexafluorozirconate - Wikipedia [en.wikipedia.org]
- 2. Sodium hexafluorozirconate | 16925-26-1, Sodium hexafluorozirconate Formula - ECHEMI [echemi.com]
- 3. scbt.com [scbt.com]
- 4. Fluoride toxicity - Wikipedia [en.wikipedia.org]
- 5. HEALTH EFFECTS - Toxicological Profile for Fluorides, Hydrogen Fluoride, and Fluorine - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. Acute Oral Toxicity Up-And-Down-Procedure | Pesticide Science and Assessing Pesticide Risks | US EPA [19january2017snapshot.epa.gov]

- 7. Acute oral toxicity | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 8. criver.com [criver.com]
- 9. iivs.org [iivs.org]
- 10. x-cellr8.com [x-cellr8.com]
- 11. Frontiers | New approach methodologies (NAMs) for the in vitro assessment of cleaning products for respiratory irritation: workshop report [frontiersin.org]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Hazards and Safety of Sodium Hexafluorozirconate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15195084#hazards-and-safety-information-for-sodium-hexafluorozirconate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)